

5-Acetamidonicotinic acid chemical properties and structure

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Compound of Interest

Compound Name: 5-Acetamidonicotinic acid

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An In-Depth Technical Guide to **5-Acetamidonicotinic Acid**: Chemical Properties, Structure, and Potential Applications

Authored by: A Senior Application Scientist

Introduction

5-Acetamidonicotinic acid, a derivative of nicotinic acid (Vitamin B3), is a compound of interest in medicinal chemistry and drug development. Its structure, featuring both a carboxylic acid and an acetamido group on the pyridine ring, presents a unique scaffold for the synthesis of novel therapeutic agents. This guide provides a comprehensive overview of the chemical properties, structure, and a detailed synthesis protocol for **5-Acetamidonicotinic acid**. Furthermore, it delves into its potential applications, drawing insights from the biological activities of related nicotinic acid derivatives. This document is intended for researchers, scientists, and professionals in the field of drug development who are exploring new chemical entities for various therapeutic targets.

Chemical Properties and Structure

While extensive experimental data for **5-Acetamidonicotinic acid** is not widely available in public literature, its fundamental properties can be determined, and others can be reasonably predicted based on its chemical structure and the known properties of its parent compound, 5-aminonicotinic acid.

Property	Value	Source
Chemical Name	5-Acetamidonicotinic acid	-
Synonyms	5-acetylaminopyridine-3-carboxylic acid	-
CAS Number	82817-65-0	[1]
Molecular Formula	C ₈ H ₈ N ₂ O ₃	[1]
Molecular Weight	180.16 g/mol	[1]
Appearance	Predicted: Off-white to pale yellow solid	Inferred from 5-aminonicotinic acid[2]
Melting Point	Not experimentally determined in available literature.	-
Boiling Point	Not experimentally determined in available literature.	-
Solubility	Predicted to be soluble in polar organic solvents like DMSO and DMF, with limited solubility in water.	Inferred from structural features

Molecular Structure

The structure of **5-Acetamidonicotinic acid** consists of a pyridine ring substituted with a carboxylic acid at the 3-position and an acetamido group at the 5-position. The presence of both a hydrogen bond donor (the amide N-H) and acceptor (the amide and carboxylic acid carbonyls), as well as the aromatic pyridine ring, makes it an attractive scaffold for interacting with biological targets.

Caption: 2D structure of **5-Acetamidonicotinic acid**.

Synthesis Protocol

5-Acetamidonicotinic acid can be reliably synthesized from its precursor, 5-aminonicotinic acid, through a straightforward acetylation reaction. The following protocol details the

necessary steps.

Rationale for Experimental Choices

The choice of acetic anhydride as the acetylating agent is based on its high reactivity and the ease of removal of the acetic acid byproduct. Pyridine is used as a base to neutralize the acetic acid formed during the reaction, driving the equilibrium towards the product. It also acts as a solvent for the reaction.

Step-by-Step Methodology

- **Dissolution:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 5-aminonicotinic acid (1 equivalent) in pyridine under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Acetylating Agent:** Cool the solution to 0°C using an ice bath. Slowly add acetic anhydride (1.1 equivalents) dropwise to the stirred solution.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, pour the mixture into ice-cold water to precipitate the product.
- **Isolation:** Collect the precipitate by vacuum filtration and wash it with cold water to remove any remaining pyridine and acetic acid.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield pure **5-Acetamidonicotinic acid**.
- **Drying:** Dry the purified product under vacuum to remove any residual solvent.

Caption: Workflow for the synthesis of **5-Acetamidonicotinic acid**.

Predicted Spectroscopic Characterization

While experimental spectra for **5-Acetamidonicotinic acid** are not readily available, its structure allows for the prediction of key spectroscopic features that would be invaluable for its

characterization upon synthesis.

- ^1H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on the pyridine ring, a singlet for the methyl protons of the acetyl group, a broad singlet for the amide proton, and a very broad singlet for the carboxylic acid proton. The chemical shifts of the pyridine protons will be influenced by the positions of the substituents.
- ^{13}C NMR: The carbon NMR spectrum should display signals for the two carbonyl carbons (amide and carboxylic acid), the carbons of the pyridine ring, and the methyl carbon of the acetyl group.
- IR Spectroscopy: The infrared spectrum is expected to exhibit characteristic absorption bands for the O-H stretch of the carboxylic acid (a broad band), the N-H stretch of the amide, the C=O stretches of the carboxylic acid and the amide, and C=C and C=N stretching vibrations of the pyridine ring.
- Mass Spectrometry: The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound (180.16 g/mol).

Potential Applications in Drug Discovery

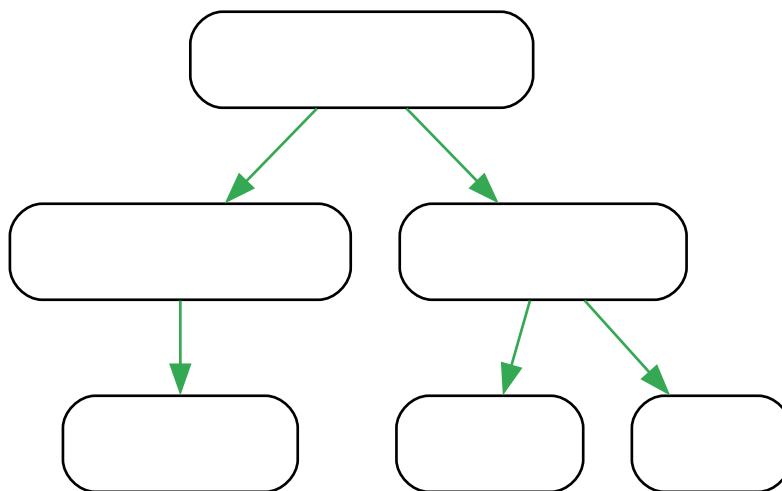
Nicotinic acid and its derivatives have been explored for a wide range of therapeutic applications.^{[3][4][5]} The structural features of **5-Acetamidonicotinic acid** suggest its potential as a scaffold for the development of novel drugs.

Anti-inflammatory Agents

Several derivatives of nicotinic acid have demonstrated significant anti-inflammatory activity.^[1]^[3] The mechanism of action often involves the inhibition of pro-inflammatory enzymes such as cyclooxygenase-2 (COX-2).^[3] The acetamido group in **5-Acetamidonicotinic acid** could potentially form key interactions within the active sites of such enzymes, making it a promising starting point for the design of novel anti-inflammatory drugs with potentially improved safety profiles.^[1]

Antimicrobial Agents

Nicotinic acid derivatives have also been investigated for their antibacterial and antifungal properties.[5][6] The pyridine ring is a common motif in many antimicrobial drugs. By modifying the carboxylic acid and acetamido groups of **5-Acetamidonicotinic acid**, it may be possible to develop new compounds with potent activity against various pathogens.



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Caption: Potential therapeutic applications of **5-Acetamidonicotinic acid** derivatives.

Conclusion

5-Acetamidonicotinic acid represents a valuable, yet underexplored, chemical entity with significant potential in the field of drug discovery. This guide has provided a comprehensive overview of its chemical properties, structure, a reliable synthesis protocol, and a discussion of its potential applications based on the established biological activities of related nicotinic acid derivatives. While a lack of extensive experimental data currently exists, the information presented here serves as a solid foundation and a call to action for researchers to further investigate this promising compound and its derivatives for the development of new and effective therapeutic agents.

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